

An In-depth Technical Guide to the Biological Effects of SAR131675

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Compound of Interest

Compound Name: (Rac)-SAR131675

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Audience: Researchers, scientists, and drug development professionals.

Core Focus: This document provides a comprehensive overview of the biological activities of SAR131675, a potent and selective inhibitor of Vascular Endothelial Growth Factor Receptor-3 (VEGFR-3). It details its mechanism of action, impact on cellular signaling, and its effects in various preclinical models. The information presented is based on available scientific literature, which primarily discusses SAR131675 without specifying the racemate.

Mechanism of Action

SAR131675 is an ATP-competitive inhibitor of the VEGFR-3 tyrosine kinase.^[1] Its primary mechanism involves binding to the ATP-binding pocket of the VEGFR-3 kinase domain, thereby preventing the autophosphorylation of the receptor upon binding of its ligands, VEGF-C and VEGF-D.^{[2][3]} This action effectively blocks the initiation of the downstream signaling cascade responsible for lymphangiogenesis (the formation of new lymphatic vessels).^{[4][5]}

SAR131675 exhibits high selectivity for VEGFR-3.^{[3][6]} It is moderately active against VEGFR-2, with a selectivity ratio of approximately 10-fold, and shows significantly less activity against VEGFR-1 and a wide panel of other kinases.^{[3][7][8]} This specificity suggests that its biological effects are primarily mediated through the inhibition of the VEGFR-3 pathway.^[3]

Data Presentation: In Vitro and Cellular Activity

The inhibitory potency of SAR131675 has been quantified in various assays, demonstrating its efficacy at the enzymatic and cellular levels.

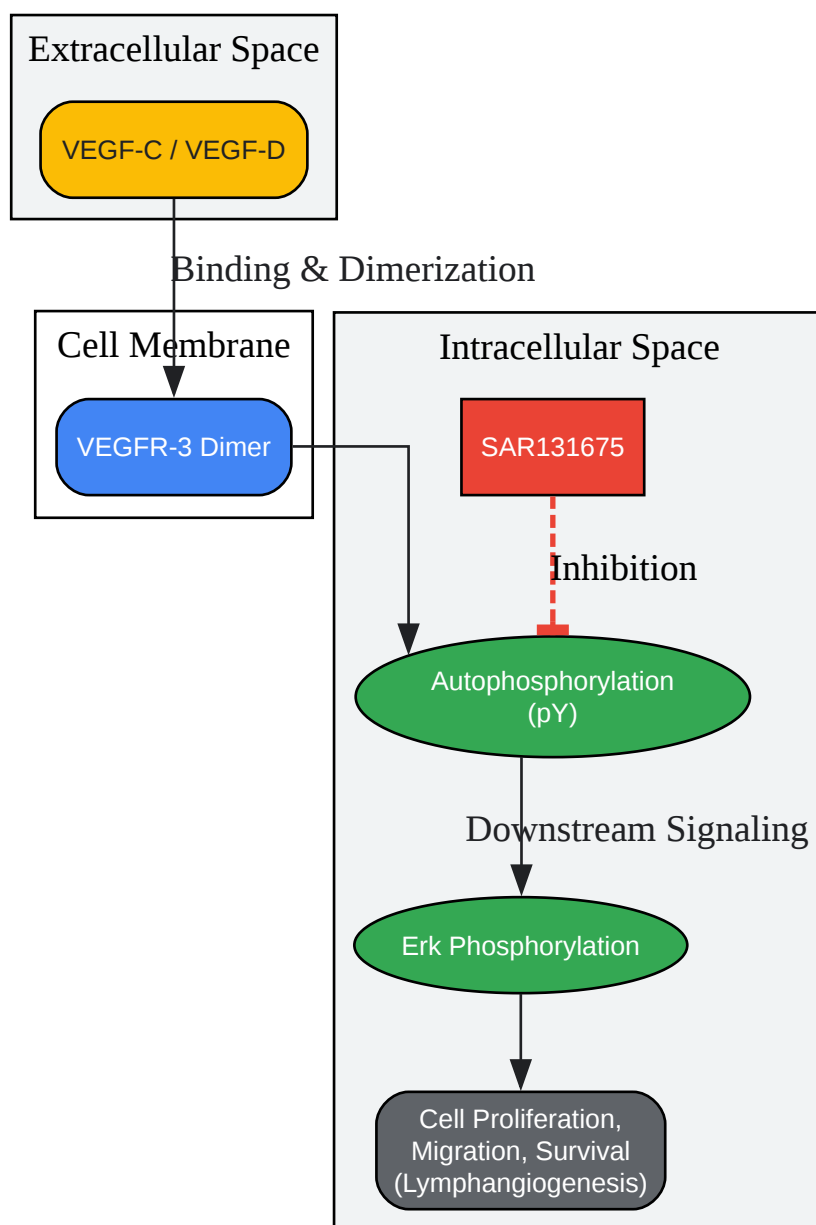
Table 1: In Vitro and Cellular Inhibitory Activity of SAR131675

Assay Type	Target/Cell Line	Ligand/Stimulus	IC50 Value	Reference(s)
Enzymatic Assays				
Kinase Activity	Recombinant Human VEGFR-3	ATP (30 μ mol/L)	23 nM	[4][7]
Kinase Activity	Recombinant Human VEGFR-3	-	20 nM	[3]
Kinase Activity	Recombinant Human VEGFR-2	-	235 nM	[7]
Kinase Activity	Recombinant Human VEGFR-1	-	>3,000 nM (>3 μ M)	[1][7]
Cellular Assays				
VEGFR-3 Autophosphorylation	HEK cells overexpressing VEGFR-3	-	30-50 nM	[2]
VEGFR-3 Autophosphorylation	HEK cells overexpressing VEGFR-3	-	45 nM	[3][9]
VEGFR-2 Autophosphorylation	PAEC expressing VEGFR-2	VEGF-A	~280 nM	[7]
Lymphatic Cell Survival	Primary Human Lymphatic Cells	VEGF-C	~20 nM	[6][7]
Lymphatic Cell Survival	Primary Human Lymphatic Cells	VEGF-C	14 nM	[1][2]

Lymphatic Cell Survival	Primary Human Lymphatic Cells	VEGF-D	17 nM	[1] [2]
Lymphatic Cell Survival	Primary Human Lymphatic Cells	VEGF-A	664 nM	[1] [2]
Cell Migration	Human Microvascular Endothelial Cells (HMVEC)	VEGF-C	<30 nmol/L	[2]
Cell Migration	Human Microvascular Endothelial Cells (HMVEC)	VEGF-A	~100 nmol/L	[2]
Erk Phosphorylation	Human Lymphatic Endothelial Cells (HLMVEC)	VEGF-C	~30 nmol/L	[2] [7]

Signaling Pathways and Visualization

SAR131675 primarily disrupts the VEGF-C/VEGF-D/VEGFR-3 signaling axis. Upon ligand binding, VEGFR-3 dimerizes and undergoes autophosphorylation, activating downstream pathways such as the MAPK/ERK pathway, which is crucial for endothelial cell proliferation and migration.[\[2\]](#) SAR131675 blocks the initial autophosphorylation step.



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Caption: VEGFR-3 signaling pathway and the inhibitory action of SAR131675.

Key Biological Effects and In Vivo Data

Anti-Lymphangiogenic and Anti-Angiogenic Activity

- Inhibition of Lymphangiogenesis: SAR131675 potently inhibits the proliferation and migration of primary human lymphatic cells induced by VEGF-C and VEGF-D.[6][7] In vivo, it

abrogates lymphangiogenesis induced by FGF2 in sponge models and impairs embryonic vasculogenesis in zebrafish models.[2][7]

- **Anti-Angiogenic Effects:** While more selective for VEGFR-3, SAR131675 does show moderate activity against VEGFR-2.[3] At higher doses (e.g., 300 mg/kg), it can inhibit both VEGFR-2 and VEGFR-3 signaling.[7] However, at 100 mg/kg, it did not induce hypertension in rats, an adverse event often associated with VEGFR-2 inhibition, suggesting minimal in vivo impact on VEGFR-2 at this dose.[2]

Anti-Tumoral and Anti-Metastatic Effects

SAR131675 has demonstrated significant anti-tumor and anti-metastatic activity in various preclinical cancer models, primarily through its anti-lymphangiogenic action and modulation of the tumor microenvironment.[3] It is not directly cytotoxic or cytostatic to a broad panel of tumor cells.[3][6]

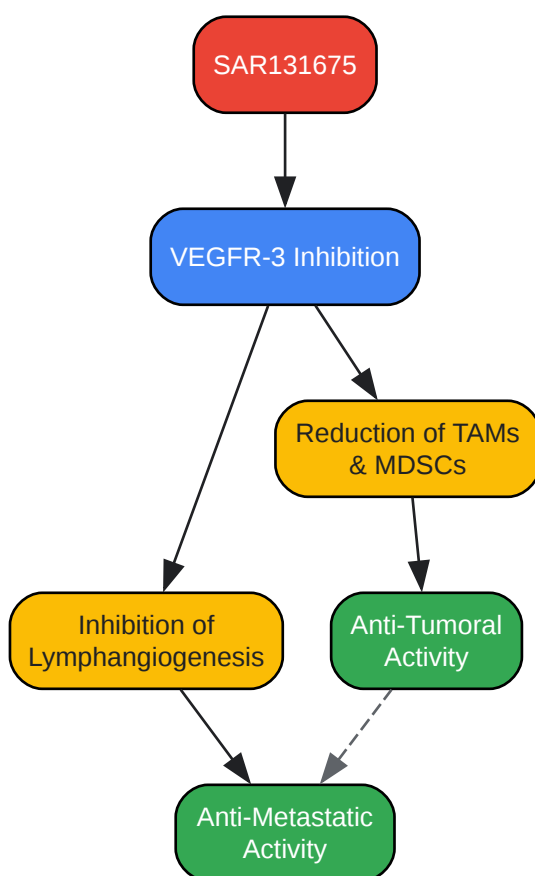
Table 2: Summary of In Vivo Anti-Tumor Efficacy of SAR131675

Tumor Model	Animal	Dose	Key Findings	Reference(s)
4T1 Mammary Carcinoma	Balb/c Mice	100 mg/kg/day	- Reduced tumor growth.- Significantly reduced lymph node invasion and lung metastases.- Decreased infiltration of Tumor-Associated Macrophages (TAMs).	[1][3]
RIP1-Tag2 (Pancreatic Neuroendocrine)	Transgenic Mice	100 mg/kg/day	- Decreased number of angiogenic islets by 42%.- Increased survival.	[1][7]
Colorectal Cancer Liver Metastasis	CBA Mice	120 mg/kg/day	- Dramatically reduced tumor growth.- Altered immune composition (reduced immunosuppressive myeloid cells, increased CD4+ T cells).	[10]

Immunomodulatory Effects

A critical aspect of SAR131675's anti-tumor activity is its ability to modulate the immune landscape of the tumor microenvironment (TME).

- Reduction of TAMs and MDSCs: VEGFR-3 is expressed on Tumor-Associated Macrophages (TAMs).[3] Treatment with SAR131675 significantly reduces the infiltration and aggregation of F4/80+ TAMs in tumors.[3] It also prevents the accumulation of immunosuppressive Myeloid-Derived Suppressor Cells (MDSCs) in the blood and spleen of tumor-bearing mice.[11] This rebalances the TME towards a less immunosuppressive state.[10]



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Caption: The relationship between VEGFR-3 inhibition and the biological outcomes.

Effects in Diabetic Nephropathy

Beyond oncology, SAR131675 has shown therapeutic potential in chronic inflammatory diseases. In a db/db mouse model of type 2 diabetic nephropathy, SAR131675 treatment ameliorated dyslipidemia, albuminuria, and renal lipid accumulation.[12] It reduced lipotoxicity-induced lymphangiogenesis, inflammation (by decreasing pro-inflammatory M1 macrophage infiltration), and tubulointerstitial fibrosis.[5][12]

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing findings. Below are summaries of key experimental protocols used to characterize SAR131675.

VEGFR-3 Kinase Activity Assay (Cell-Free)

- **Plate Coating:** Multiwell plates are precoated with a synthetic polymer substrate, poly-Glu-Tyr (4:1).[\[7\]](#)
- **Reaction Mixture:** Recombinant human VEGFR-3 tyrosine kinase is added to wells containing the test compound (SAR131675) at various concentrations and ATP (e.g., 30 $\mu\text{mol/L}$).
- **Incubation:** The reaction is allowed to proceed for a specified time at room temperature to allow for substrate phosphorylation.
- **Detection:** The level of phosphorylation is quantified using an anti-phosphotyrosine antibody conjugated to a reporter enzyme (e.g., HRP), followed by the addition of a detectable substrate.
- **Data Analysis:** IC₅₀ values are calculated by plotting the percentage of inhibition against the compound concentration.

Cellular Autophosphorylation Assay

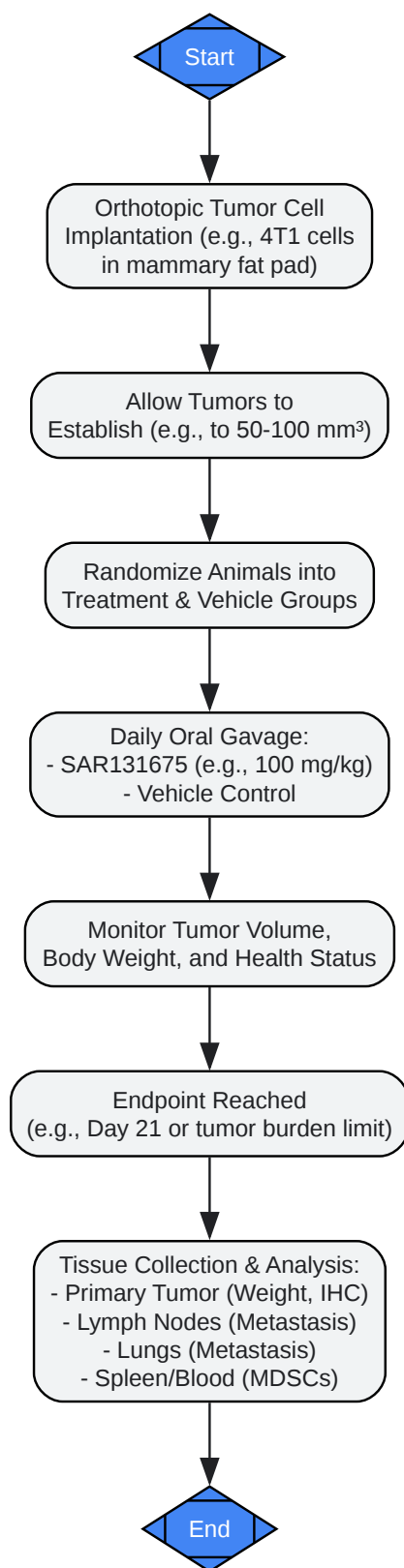
- **Cell Culture and Transfection:** Human Embryonic Kidney (HEK) cells are transiently transfected with a plasmid encoding for human VEGFR-3.[\[2\]](#)[\[4\]](#)
- **Compound Treatment:** 24 hours post-transfection, cells are pre-treated with a phosphatase inhibitor (e.g., orthovanadate) and then incubated with varying concentrations of SAR131675 for 30-60 minutes.[\[4\]](#)
- **Cell Lysis:** Cells are lysed, and protein concentration is determined.
- **ELISA:** VEGFR-3 phosphorylation is quantified using a sandwich ELISA. A capture antibody specific for total VEGFR-3 is coated on a plate, followed by incubation with cell lysates. A

detection antibody specific for phosphorylated tyrosine residues is then used for quantification.

- Analysis: Results are expressed as a percentage of the phosphorylation level in untreated control cells to determine the IC50.

In Vivo Anti-Tumor Efficacy Workflow

The following workflow is representative of studies evaluating SAR131675 in vivo.



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Caption: A typical experimental workflow for an in vivo tumor model study.

Conclusion

SAR131675 is a highly potent and selective small-molecule inhibitor of the VEGFR-3 tyrosine kinase. Its biological activity is characterized by robust inhibition of lymphangiogenesis, which translates into significant anti-tumor and anti-metastatic effects in preclinical models. A key component of its efficacy is the modulation of the tumor immune microenvironment, specifically the reduction of immunosuppressive TAMs and MDSCs. These multifaceted effects, demonstrated across various in vitro and in vivo systems, underscore the therapeutic potential of targeting the VEGFR-3 pathway with selective inhibitors like SAR131675 for cancer and certain chronic inflammatory diseases.

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